

Introduction: The Significance of 2-Chloro-1-(4-ethylphenyl)ethanone

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Compound of Interest

Compound Name: 2-Chloro-1-(4-ethylphenyl)ethanone

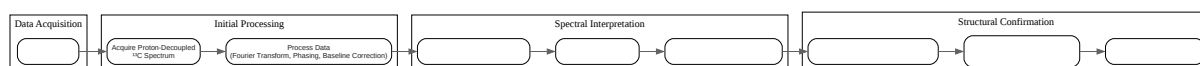
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2-Chloro-1-(4-ethylphenyl)ethanone, with the CAS Number 50690-09-0, is a halogenated aromatic ketone.^{[1][2]} Molecules of this class are pivotal intermediates in organic synthesis, particularly in the pharmaceutical industry, where they serve as building blocks for more complex biologically active molecules. The precise characterization of such compounds is paramount to ensure the integrity of synthetic pathways and the purity of final products. ¹³C NMR spectroscopy is an indispensable tool for this purpose, offering unambiguous insights into the carbon framework of a molecule.

Molecular Structure and Carbon Environment Analysis

Understanding the molecular structure is the first step in predicting and interpreting a ¹³C NMR spectrum. **2-Chloro-1-(4-ethylphenyl)ethanone** possesses a distinct set of carbon environments that will give rise to a unique spectral signature.



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Caption: A logical workflow for the acquisition and interpretation of the ^{13}C NMR spectrum of **2-Chloro-1-(4-ethylphenyl)ethanone**.

Conclusion

The ^{13}C NMR spectrum of **2-Chloro-1-(4-ethylphenyl)ethanone** can be confidently predicted and interpreted through a systematic approach grounded in the fundamental principles of NMR spectroscopy. By understanding the influence of the various functional groups on the carbon chemical shifts and by following a rigorous experimental and analytical workflow, ^{13}C NMR serves as a powerful and definitive tool for the structural verification and purity assessment of this important synthetic intermediate. For unambiguous assignment, especially of the closely spaced aromatic signals, advanced NMR techniques such as DEPT (Distortionless Enhancement by Polarization Transfer) and 2D NMR (HSQC, HMBC) experiments are highly recommended.

References

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